Comprehensive Safety and Handling Guide for Carboprost Methyl

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Carboprost Methyl*
CAS No.:	*35700-21-1*
Cat. No.:	*B154192*

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **Carboprost Methyl** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Hazard Identification and Classification

Carboprost Tromethamine is classified as a reproductive toxicity Category 1A substance, with the hazard statement H360: "May damage fertility or the unborn child". It is a potent pharmacologically active material that can cause damage to organs, particularly the cardiovascular system[1][2].

Personal Protective Equipment (PPE)

Consistent adherence to appropriate PPE is critical to prevent exposure. The following table summarizes the required PPE for handling **Carboprost Methyl**.

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Protection Type	Specific PPE	Rationale and Source
Eye and Face Protection	Chemical safety goggles or safety glasses with side shields. A full face shield may be necessary depending on the operation.	To protect against splashes and aerosols[1][3].
Skin Protection	- Gloves: Double gloves (nitrile or other impervious material) are recommended. The outer glove should be removed after each task. Change gloves regularly or immediately if torn or contaminated. - Gown/Clothing: A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs.	To prevent skin contact. Carboprost can cause mild skin irritation.
Respiratory Protection	Use in a chemical fume hood with an independent air supply. If exposure limits are exceeded or ventilation is inadequate, an approved respirator should be worn.	To prevent inhalation, which may cause throat irritation and tightness in the chest.

Operational and Disposal Plans

A systematic approach to handling **Carboprost Methyl** from receipt to disposal is essential for laboratory safety.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store **Carboprost Methyl** in a locked, well-ventilated area, away from heat and moisture. It should be refrigerated at 2–8 °C (36–46 °F).

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- Labeling: Ensure the container is clearly labeled with the product name and hazard warnings.

Handling and Use

- Designated Area: All handling of **Carboprost Methyl** should occur in a designated area, such as a chemical fume hood, to minimize exposure.
- Ventilation: Ensure adequate ventilation is maintained throughout the handling process.
- Avoid Contamination: Do not eat, drink, or smoke in areas where **Carboprost Methyl** is handled.
- Aerosol Prevention: Avoid the formation of dust and aerosols during handling.

Emergency Procedures

Exposure Type	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash before reuse. Seek medical attention if irritation persists.
Eye Contact	Flush eyes with copious amounts of water for at least 15 minutes, and consult a doctor.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Spill Management

- Evacuate: Evacuate all non-essential personnel from the spill area.

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- Ventilate: Ensure the area is well-ventilated.
- Containment: Cover the spill with a suitable absorbent material.
- Collection: Sweep up the material and place it in an appropriate, sealed container for disposal.
- Decontamination: Clean the spill surface thoroughly to remove any residual contamination.
- PPE: All personnel involved in the cleanup must wear appropriate PPE.

Disposal Plan

All waste materials contaminated with **Carboprost Methyl**, including empty containers, used PPE, and absorbent materials from spills, must be treated as hazardous waste.

- Segregation: Collect all contaminated waste in clearly labeled, sealed containers.
- Regulations: Dispose of the waste in accordance with all applicable federal, state, and local regulations. Do not let the product enter drains.

Workflow for Handling **Carboprost Methyl**

The following diagram illustrates the key procedural steps for the safe handling of **Carboprost Methyl** in a laboratory setting.

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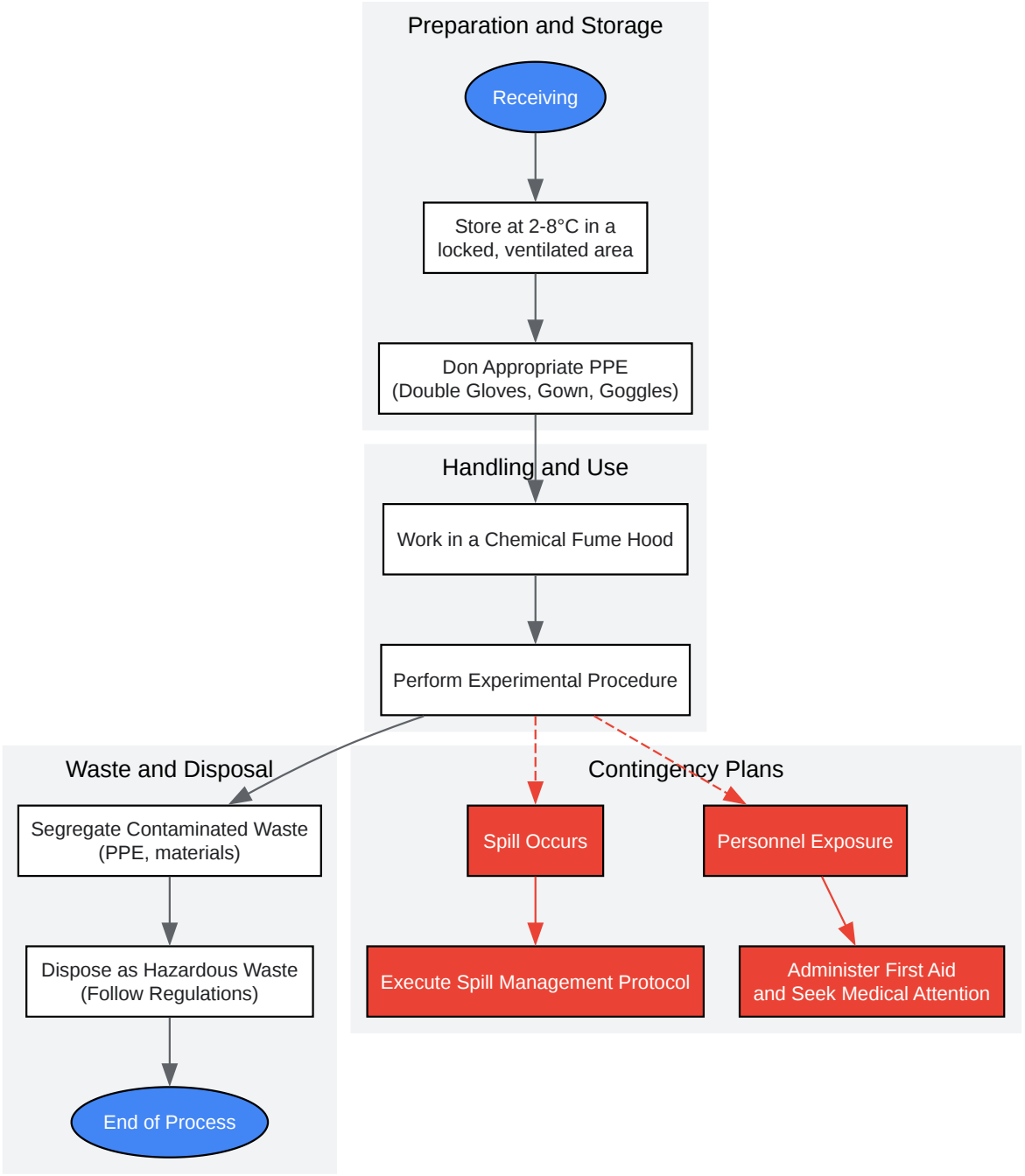

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